

Understanding Ncdac: A Clarification for Laboratory Professionals

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Compound of Interest

Compound Name: **Ncdac**

Cat. No.: **B117365**

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A review of available information indicates that the acronym "**Ncdac**" refers to the North Carolina Department of Adult Correction, a state government agency responsible for corrections in North Carolina.^{[1][2][3]} It is not a chemical substance, and therefore, specific guidelines for personal protective equipment (PPE) in a laboratory or research setting do not apply.

For researchers, scientists, and drug development professionals, it is crucial to correctly identify substances to ensure proper safety and handling protocols are followed. The North Carolina Department of Adult Correction is involved in various programs, including Alcoholism and Chemical Dependency Programs, but it is an administrative body and not a chemical compound.^{[4][5]}

Therefore, there are no operational or disposal plans related to "**Ncdac**" in the context of chemical handling. Professionals seeking safety information should verify the correct name and properties of the substances they are working with to consult the appropriate safety data sheets (SDS) and handling procedures.

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References

- 1. North Carolina Department of Adult Correction - Wikipedia [en.wikipedia.org]
- 2. projectportal.nc.gov [projectportal.nc.gov]
- 3. NC DAC: About Us [dac.nc.gov]
- 4. Alcoholism and Chemical Dependency Programs | NC DAC [dac.nc.gov]
- 5. Department of Adult Correction| NC DAC [dac.nc.gov]
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